

Spectroscopic Characterization of 4-Bromo-2-fluoro-5-methylbenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromo-2-fluoro-5-methylbenzaldehyde

CAS No.: 916792-23-9

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Introduction

4-Bromo-2-fluoro-5-methylbenzaldehyde is a substituted aromatic aldehyde of significant interest in synthetic chemistry, serving as a versatile building block for the development of novel pharmaceutical and agrochemical agents. The precise arrangement of its functional groups—a bromine atom, a fluorine atom, a methyl group, and an aldehyde moiety on the benzene ring—gives rise to a unique electronic and steric environment. A thorough understanding of its molecular structure is paramount for its effective utilization in research and development.

This technical guide provides a comprehensive overview of the expected spectroscopic data for **4-Bromo-2-fluoro-5-methylbenzaldehyde**. While direct experimental spectra for this specific molecule are not widely available in the literature, this document will leverage established principles of spectroscopic analysis and comparative data from structurally related compounds to predict and interpret its characteristic spectral features. This guide is intended for researchers, scientists, and drug development professionals who require a deep understanding of the structural elucidation of complex aromatic compounds.

Molecular Structure and Spectroscopic Overview

The structure of **4-Bromo-2-fluoro-5-methylbenzaldehyde** dictates a predictable yet nuanced spectroscopic signature. The interplay of the electron-withdrawing halogen substituents (bromine and fluorine) and the electron-donating methyl group, in conjunction with the aldehyde functionality, will be reflected in its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **4-Bromo-2-fluoro-5-methylbenzaldehyde**, both ^1H and ^{13}C NMR will provide critical information on the chemical environment of each atom.

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum is expected to show distinct signals for the aldehydic proton, the aromatic protons, and the methyl protons. The chemical shifts are influenced by the electronic effects of the substituents.

Proton	Expected Chemical Shift (δ , ppm)	Expected Multiplicity	Coupling Constants (J, Hz)
Aldehyde (-CHO)	9.8 - 10.5	Singlet (or doublet due to long-range coupling)	
Aromatic (Ar-H)	7.5 - 8.0	Doublet	~2-3 Hz (meta coupling)
Aromatic (Ar-H)	7.0 - 7.5	Doublet	~2-3 Hz (meta coupling)
Methyl (-CH ₃)	2.2 - 2.5	Singlet	

Causality Behind Predictions:

- **Aldehyde Proton:** The aldehyde proton is highly deshielded due to the strong electron-withdrawing nature of the adjacent carbonyl oxygen, resulting in a characteristic downfield chemical shift.^{[1][2]}
- **Aromatic Protons:** The two aromatic protons will appear as distinct signals due to their different chemical environments. The fluorine atom will introduce additional splitting (H-F coupling).
- **Methyl Protons:** The methyl protons are attached to the aromatic ring and will appear as a singlet in the upfield region of the spectrum.^[3]

Predicted ¹³C NMR Spectrum

The proton-decoupled ¹³C NMR spectrum will display eight distinct signals corresponding to the eight carbon atoms in the molecule.

Carbon	Expected Chemical Shift (δ, ppm)
Aldehyde (C=O)	185 - 195
Aromatic (C-F)	155 - 165 (doublet)
Aromatic (C-Br)	115 - 125
Aromatic (C-CH ₃)	135 - 145
Aromatic (C-H)	120 - 140
Aromatic (C-CHO)	130 - 140
Aromatic (C-H)	115 - 125 (doublet)
Methyl (-CH ₃)	15 - 25

Causality Behind Predictions:

- **Carbonyl Carbon:** The aldehyde carbonyl carbon is significantly deshielded and appears at a very low field.^[4]

- **Aromatic Carbons:** The chemical shifts of the aromatic carbons are influenced by the attached substituents. The carbon attached to the highly electronegative fluorine atom will be observed at a lower field and will appear as a doublet due to C-F coupling.^[4] The other substituted and unsubstituted carbons will have distinct chemical shifts based on their electronic environment.

Part 2: Infrared (IR) Spectroscopy

IR spectroscopy is an invaluable tool for identifying the functional groups present in a molecule. The IR spectrum of **4-Bromo-2-fluoro-5-methylbenzaldehyde** will be dominated by the characteristic absorption of the carbonyl group.

Functional Group	Expected Absorption Range (cm ⁻¹)	Intensity
C=O (Aldehyde)	1690 - 1715	Strong
C-H (Aldehyde)	2820 - 2850 and 2720 - 2750	Medium (often two bands)
Ar-H (Aromatic)	3000 - 3100	Medium to Weak
C-F (Fluoro)	1000 - 1400	Strong
C-Br (Bromo)	500 - 600	Medium to Strong

Causality Behind Predictions:

- **Carbonyl Stretch:** The C=O stretching vibration of an aromatic aldehyde typically appears in the specified region. Electron-withdrawing groups on the aromatic ring can slightly increase this frequency.^[5]
- **Aldehydic C-H Stretch:** The C-H stretch of the aldehyde group is characteristic and often appears as a pair of bands, which helps to distinguish it from other C-H stretches.^[6]
- **Aromatic C-H Stretch:** The stretching vibrations of the C-H bonds on the aromatic ring are expected in their typical region.

Part 3: Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is crucial for confirming its identity.

Predicted Mass Spectrum

The electron ionization (EI) mass spectrum is expected to show a prominent molecular ion peak. Due to the presence of bromine, a characteristic isotopic pattern will be observed.

m/z	Relative Intensity (%)	Proposed Fragment Ion
216/218	~1:1	$[M]^{+\cdot}$ (Molecular ion)
215/217	$[M-H]^+$	
187/189	$[M-CHO]^+$	
108	$[M-Br-CHO]^+$	
77	$[C_6H_5]^+$	

Causality Behind Predictions:

- **Molecular Ion:** The molecular ion peak will appear as a doublet with a nearly 1:1 intensity ratio due to the natural isotopic abundance of bromine (^{79}Br and ^{81}Br).[\[7\]](#)[\[8\]](#)
- **Fragmentation:** The molecule is expected to fragment through the loss of the aldehyde group (-CHO), the bromine atom, or a combination of these, leading to the formation of various fragment ions. The loss of a hydrogen radical from the aldehyde is also a common fragmentation pathway for benzaldehydes.[\[7\]](#)

Part 4: Experimental Protocols

The following are generalized protocols for the spectroscopic analysis of a solid aromatic aldehyde like **4-Bromo-2-fluoro-5-methylbenzaldehyde**.

NMR Spectroscopy Protocol

- **Sample Preparation:** Dissolve approximately 5-10 mg of the compound in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in an NMR tube.

- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR Acquisition:
 - Acquire a standard one-dimensional ^1H NMR spectrum.
 - Optimize the spectral width to cover the expected chemical shift range (typically 0-12 ppm).
 - Use a sufficient number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - Set the spectral width to encompass the expected range (typically 0-200 ppm).
 - A larger number of scans will be necessary due to the lower natural abundance of ^{13}C .
- Data Processing: Process the raw data using appropriate software to perform Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shift scale using the residual solvent peak or an internal standard (e.g., TMS).

IR Spectroscopy Protocol (Attenuated Total Reflectance - ATR)

- Sample Preparation: Place a small amount of the solid sample directly onto the ATR crystal.
- Instrumentation: Use a Fourier-transform infrared (FTIR) spectrometer equipped with an ATR accessory.
- Data Acquisition:
 - Collect a background spectrum of the clean ATR crystal.
 - Apply pressure to ensure good contact between the sample and the crystal.

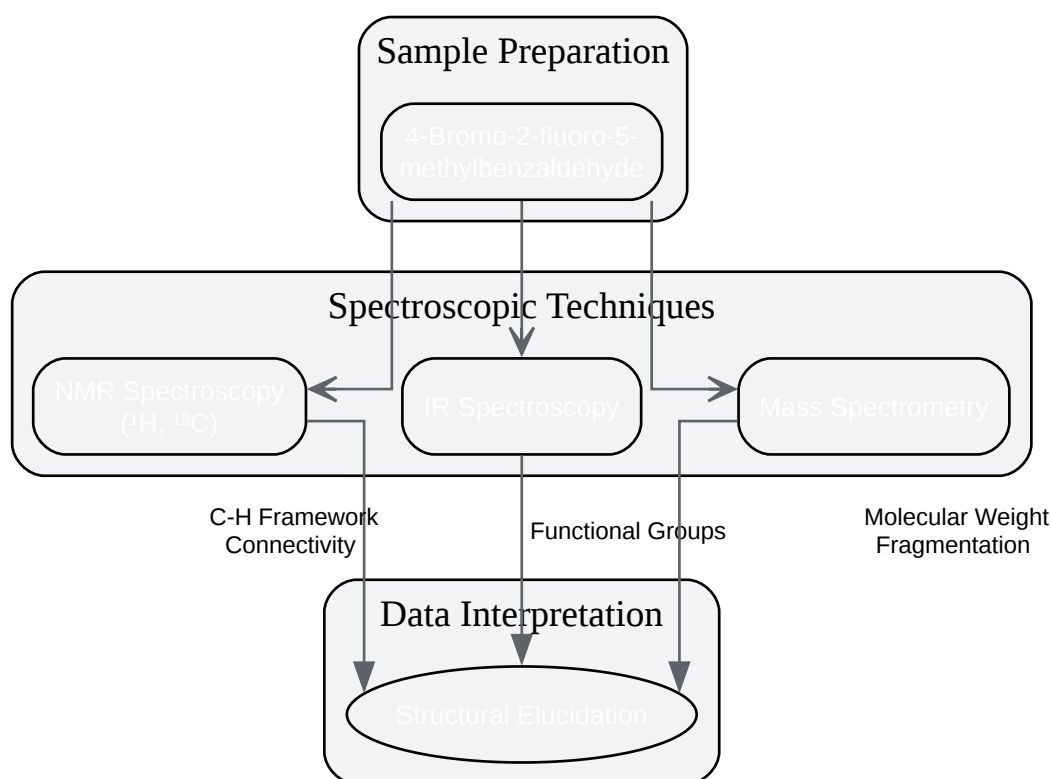
- Collect the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing: The software will automatically ratio the sample spectrum to the background spectrum to generate the final absorbance or transmittance spectrum.

Mass Spectrometry Protocol (Electron Ionization - EI)

- Sample Introduction: Introduce the sample into the mass spectrometer via a direct insertion probe or by gas chromatography (GC-MS) if the compound is sufficiently volatile and thermally stable.
- Instrumentation: Employ a mass spectrometer with an EI source (typically operating at 70 eV).
- Data Acquisition: Scan a mass range that includes the expected molecular weight of the compound (e.g., m/z 50-300).
- Data Analysis: Analyze the resulting mass spectrum to identify the molecular ion peak and major fragment ions. Compare the observed isotopic patterns with theoretical predictions.

Visualization

Molecular Structure



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Caption: Workflow for the spectroscopic analysis of the target molecule.

Conclusion

The structural elucidation of **4-Bromo-2-fluoro-5-methylbenzaldehyde** relies on a multi-faceted spectroscopic approach. By combining the predictive power of NMR, the functional group identification capabilities of IR, and the molecular weight and fragmentation information from MS, a confident structural assignment can be achieved. This guide provides a robust framework for anticipating and interpreting the spectroscopic data of this important synthetic intermediate, thereby facilitating its application in advanced chemical synthesis and drug discovery programs.

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